

# Application of Periplogenin in Prostate Cancer Xenograft Mouse Models: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Periplogenin*

Cat. No.: *B192074*

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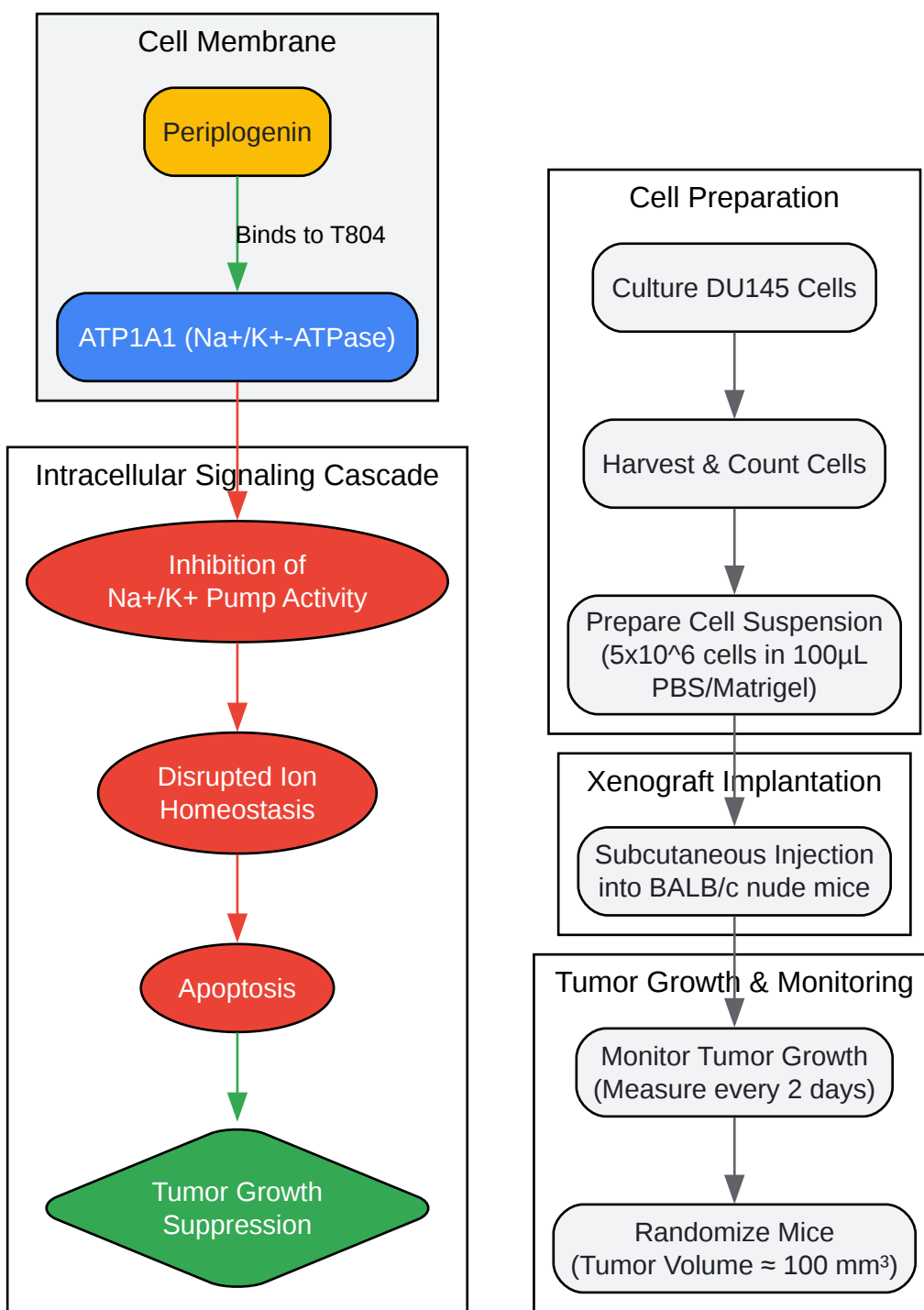
## Introduction

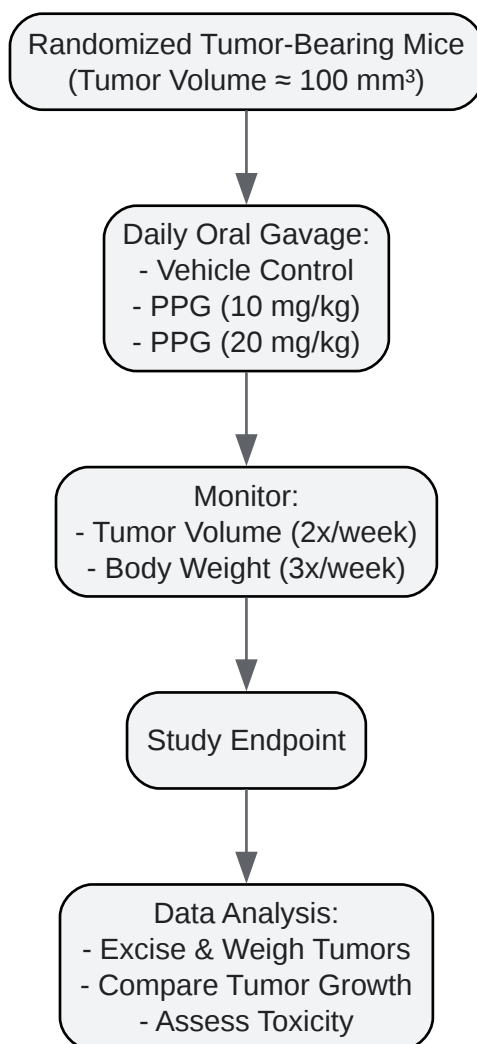
**Periplogenin** (PPG), a natural cardiac glycoside isolated from *Cortex periplocae*, has demonstrated significant anti-tumor activities across various cancer cell lines. Recent studies have elucidated its potential as a therapeutic agent for prostate cancer. This document provides detailed application notes and protocols for utilizing **Periplogenin** in prostate cancer xenograft mouse models, based on preclinical research. The primary mechanism of action in prostate cancer involves the direct targeting of the  $\alpha 1$  subunit of the  $\text{Na}^+/\text{K}^+$ -ATPase (ATP1A1), leading to the suppression of tumor growth.<sup>[1][2]</sup>

## Mechanism of Action in Prostate Cancer

**Periplogenin** exerts its anti-tumor effects in prostate cancer through a specific molecular interaction. It binds directly to the ATP1A1 protein, a crucial enzyme for maintaining cellular ion homeostasis. The binding occurs within a pocket of the protein, where **Periplogenin** forms a hydrogen bond with the amino acid Threonine 804 (T804).<sup>[1][2]</sup> This interaction inhibits the enzymatic activity of the  $\text{Na}^+/\text{K}^+$ -ATPase.<sup>[1]</sup> Disruption of this ion pump's function is presumed to lead to disturbed ion homeostasis and the subsequent induction of apoptosis, thereby inhibiting cancer cell growth.<sup>[1]</sup>

Studies have shown that a single amino acid substitution at the T804 position in ATP1A1 confers resistance to **Periplogenin**, confirming this direct binding as the primary mechanism for its cytotoxic activity in DU145 prostate cancer cells.[1][2] While **Periplogenin** has been reported to interact with other signaling molecules like STAT3 in different cancer types, its efficacy in prostate cancer xenograft models has been directly linked to its action on ATP1A1. [1][3]





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## References

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